

An In-depth Technical Guide to 2,2'-Oxybis(N,N-dibutylacetamide)

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Compound of Interest

Compound Name: 2,2'-Oxybis(N,N-dibutylacetamide)

CAS No.: 82846-38-6

Cat. No.: B1601730

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CAS Number: 82846-38-6

Molecular Formula: $C_{20}H_{40}N_2O_3$

Molecular Weight: 356.54 g/mol

Authored by: A Senior Application Scientist

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Introduction: A Molecule of Strategic Importance in Advanced Separation Chemistry

2,2'-Oxybis(N,N-dibutylacetamide), a member of the diglycolamide class of compounds, has emerged as a significant focus of research, particularly in the realm of hydrometallurgy and nuclear fuel reprocessing. Its unique molecular architecture, featuring a central ether oxygen

and two amide functionalities with N,N-dibutyl substituents, imparts a remarkable capacity for the selective extraction of trivalent lanthanides and actinides from highly acidic aqueous solutions. This property is of paramount importance in the partitioning and transmutation strategies for managing long-lived radioactive waste, aiming to reduce its radiotoxicity and volume.

This technical guide provides a comprehensive overview of **2,2'-Oxybis(N,N-dibutylacetamide)**, consolidating available data on its synthesis, physicochemical properties, and applications, with a particular emphasis on its role in advanced separation processes.

Physicochemical Properties

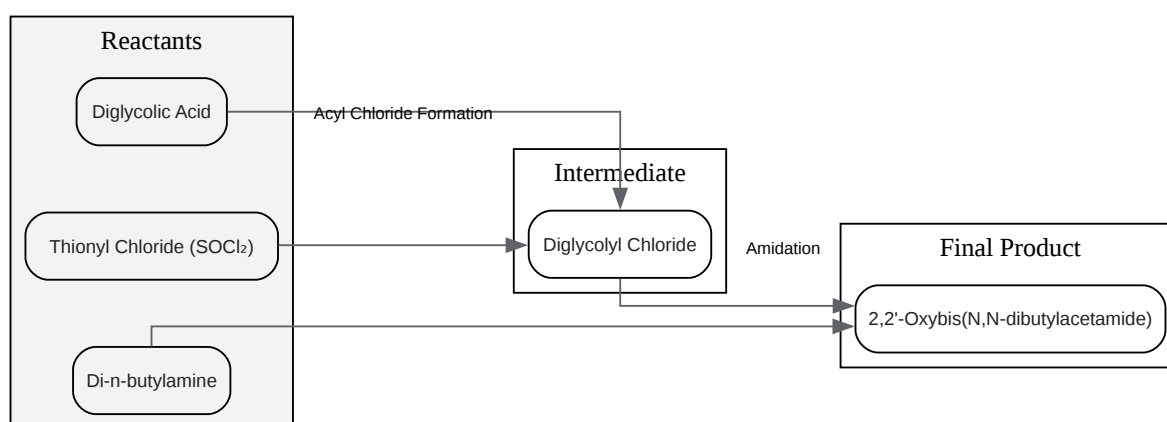
A thorough understanding of the physicochemical properties of **2,2'-Oxybis(N,N-dibutylacetamide)** is fundamental to its application, particularly in designing efficient solvent extraction systems. While extensive experimental data for this specific molecule is not readily available in the public domain, we can infer key characteristics from its structure and data from analogous compounds.

Property	Value/Information	Source
CAS Number	82846-38-6	[1][2][3][4]
Molecular Formula	C ₂₀ H ₄₀ N ₂ O ₃	[3][4][5]
Molecular Weight	356.54 g/mol	[3][4][5]
Purity	>97% (as available from commercial suppliers)	[3][5]
Appearance	Expected to be a colorless to yellow liquid or semi-solid at room temperature.	Inferred from analogous compounds[6]
Solubility	Expected to be soluble in non-polar organic solvents like dodecane and kerosene, and have low solubility in water.	Inferred from application literature.
Storage	Sealed in a dry environment at room temperature.	[4][5]

Synthesis of 2,2'-Oxybis(N,N-dibutylacetamide): A Methodological Approach

The synthesis of diglycolamides, including **2,2'-Oxybis(N,N-dibutylacetamide)**, typically involves the amidation of a suitable carboxylic acid or its derivative. A plausible and commonly employed synthetic route is the reaction of diglycolic acid dichloride with di-n-butylamine.

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **2,2'-Oxybis(N,N-dibutylacetamide)**.

Detailed Experimental Protocol (Hypothetical)

This protocol is a representative procedure based on established methods for the synthesis of N,N-disubstituted amides and should be optimized and validated in a laboratory setting.[7]

Materials:

- Diglycolic acid
- Thionyl chloride (SOCl₂)

- Di-n-butylamine
- Anhydrous toluene (or other suitable inert solvent)
- Triethylamine (or other suitable base)
- Anhydrous magnesium sulfate (MgSO_4)
- Sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Standard laboratory glassware and equipment for inert atmosphere reactions.

Procedure:

- Acyl Chloride Formation:
 - In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel under an inert atmosphere (e.g., argon or nitrogen), suspend diglycolic acid in anhydrous toluene.
 - Slowly add thionyl chloride (approximately 2.2 equivalents) to the suspension at room temperature.
 - Heat the reaction mixture to reflux and maintain for 2-4 hours, or until the reaction is complete (monitored by the cessation of gas evolution and dissolution of the solid).
 - Cool the reaction mixture to room temperature and remove the excess thionyl chloride and toluene under reduced pressure to yield crude diglycolyl chloride as an oil.
- Amidation Reaction:
 - Dissolve the crude diglycolyl chloride in fresh anhydrous toluene and cool the solution in an ice bath ($0\text{ }^{\circ}\text{C}$).
 - In a separate flask, dissolve di-n-butylamine (approximately 4.4 equivalents) and triethylamine (approximately 4.4 equivalents) in anhydrous toluene.

- Slowly add the di-n-butylamine/triethylamine solution to the cooled diglycolyl chloride solution via the dropping funnel, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Work-up and Purification:
 - Quench the reaction by the slow addition of water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl solution, saturated NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
 - Purify the crude **2,2'-Oxybis(N,N-dibutylacetamide)** by vacuum distillation or column chromatography on silica gel.

Causality behind Experimental Choices:

- Inert Atmosphere: Prevents the reaction of the highly reactive acyl chloride intermediate with atmospheric moisture.
- Excess Thionyl Chloride: Ensures complete conversion of the dicarboxylic acid to the diacyl chloride.
- Excess Di-n-butylamine and Base: The reaction produces hydrochloric acid as a byproduct, which must be neutralized by a base (in this case, both excess di-n-butylamine and added triethylamine) to drive the reaction to completion.
- Controlled Temperature during Amidation: The amidation reaction is exothermic; cooling prevents side reactions and ensures a controlled reaction rate.
- Aqueous Work-up: The series of washes removes unreacted starting materials, salts, and other water-soluble impurities.

Spectroscopic Characterization (Expected)

While experimental spectra for **2,2'-Oxybis(N,N-dibutylacetamide)** are not widely published, we can predict the key features based on its structure and data from similar molecules like N,N-dibutylacetamide.^{[8][9][10]}

¹H NMR (Proton Nuclear Magnetic Resonance)

- -CH₂- (butyl chains): A series of multiplets between approximately 0.9 and 3.4 ppm.
 - The terminal methyl protons (-CH₃) would appear as a triplet around 0.9 ppm.
 - The methylene groups adjacent to the nitrogen (-N-CH₂-) would be the most downfield, likely around 3.2-3.4 ppm.
 - The other methylene groups in the butyl chains would appear as multiplets in the intermediate region.
- -O-CH₂-C(O)-: A singlet is expected for the methylene protons adjacent to the ether oxygen and the carbonyl group, likely in the region of 4.0-4.3 ppm.

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

- Carbonyl Carbon (-C=O): A signal in the downfield region, typically around 168-172 ppm.
- Ether Methylene Carbon (-O-CH₂-): A signal around 68-72 ppm.
- Butyl Chain Carbons:
 - The methylene carbon attached to the nitrogen (-N-CH₂-) would be in the range of 45-50 ppm.
 - The other methylene carbons of the butyl chain would appear between approximately 20-32 ppm.
 - The terminal methyl carbon (-CH₃) would be the most upfield, around 13-15 ppm.

IR (Infrared) Spectroscopy

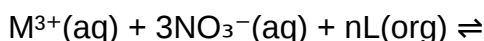
- C=O Stretch (Amide): A strong absorption band is expected in the region of 1630-1680 cm^{-1} . This is a characteristic peak for tertiary amides.
- C-O-C Stretch (Ether): A prominent absorption band is expected around 1100-1150 cm^{-1} .
- C-H Stretch (Aliphatic): Multiple absorption bands in the region of 2850-3000 cm^{-1} .
- C-N Stretch: An absorption band around 1250-1300 cm^{-1} .

Applications in Solvent Extraction

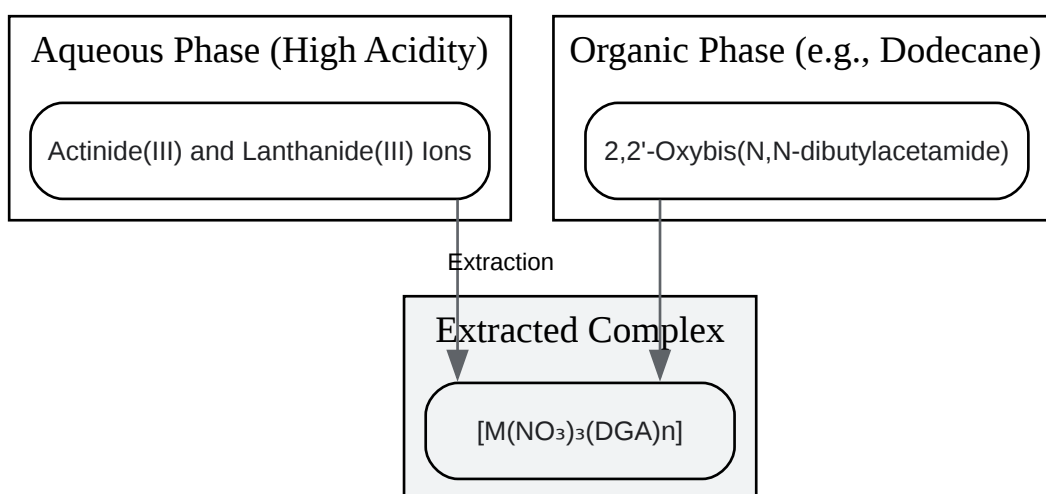
The primary and most extensively studied application of **2,2'-Oxybis(N,N-dibutylacetamide)** and other diglycolamides is in the solvent extraction of actinides and lanthanides from acidic nuclear waste streams.

Mechanism of Extraction

Diglycolamides act as neutral extractants, forming coordination complexes with the metal ions. The three oxygen atoms (one ether and two amide carbonyls) act as a tridentate ligand, chelating the metal ion. The general extraction equilibrium can be represented as:



Where M^{3+} is a trivalent metal ion (e.g., Am^{3+} , Eu^{3+}), and L is the diglycolamide ligand. The number of ligand molecules (n) involved in the complex can vary.



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Caption: Simplified representation of the solvent extraction process using a diglycolamide.

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for **2,2'-Oxybis(N,N-dibutylacetamide)** is not universally available, data from analogous compounds and supplier information provide essential safety guidance.^{[1][2][6][11][12][13]}

Hazard Statements (Anticipated):

- May be harmful if swallowed, in contact with skin, or if inhaled.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Measures:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If working with heated material or if aerosols are generated, use a NIOSH-approved respirator.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists. Wash hands thoroughly after handling.
- Storage: Keep the container tightly sealed in a dry and well-ventilated place.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Analytical Methods

The characterization and quantification of **2,2'-Oxybis(N,N-dibutylacetamide)** and its metal complexes are crucial for research and process control.

- Purity and Identification: Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for assessing purity and confirming the molecular weight.
- Structural Elucidation: As detailed in the spectroscopic characterization section, ^1H NMR, ^{13}C NMR, and IR spectroscopy are essential tools.
- Quantification in Extraction Studies: High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or MS) can be used to determine the concentration of the ligand in the organic phase before and after extraction. The concentration of metal ions in the aqueous phase is typically determined by Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Atomic Emission Spectroscopy (ICP-AES).

Conclusion and Future Outlook

2,2'-Oxybis(N,N-dibutylacetamide) is a molecule with significant potential in the field of separation science, particularly for the management of nuclear waste. Its ability to efficiently and selectively extract trivalent actinides and lanthanides makes it a valuable tool for researchers in this area. While there is a need for more comprehensive public data on its physicochemical properties and toxicology, the available information, combined with knowledge of analogous compounds, provides a solid foundation for its application in research and development. Future work will likely focus on the development of even more selective and robust diglycolamide-based extractants and the optimization of extraction processes for industrial-scale applications.

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